

A Technical Guide to the Spectroscopic Characterization of 3-Methyl-4-nonanol

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Compound of Interest

Compound Name: 3-Methyl-4-nonanol

CAS No.: 26533-32-4

Cat. No.: B1275322

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This guide provides an in-depth analysis of the spectroscopic data for **3-Methyl-4-nonanol**, a secondary alcohol with applications in fragrance, flavoring, and as a synthetic intermediate. A thorough understanding of its spectral characteristics is paramount for researchers, scientists, and drug development professionals for quality control, structural elucidation, and reaction monitoring. This document will delve into the theoretical underpinnings and practical interpretation of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectra of this molecule.

Introduction to 3-Methyl-4-nonanol: Structure and Properties

3-Methyl-4-nonanol is a chiral secondary alcohol with the chemical formula $C_{10}H_{22}O$. Its structure features a ten-carbon backbone with a hydroxyl group at the C4 position and a methyl group at the C3 position. The presence of two chiral centers at C3 and C4 implies the existence of four possible stereoisomers.

Below is a 2D representation of the molecular structure of **3-Methyl-4-nonanol**.

Caption: 2D Structure of **3-Methyl-4-nonanol**.

Spectroscopic analysis is essential to confirm this structure and to distinguish it from its isomers. While experimental data from sources like SpectraBase is available for **3-Methyl-4-nonanol**, this guide will focus on the principles of interpreting such data.

Principles of Spectroscopic Analysis for Alcohols

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique that provides detailed information about the carbon-hydrogen framework of a molecule.

- ^1H NMR Spectroscopy: This technique provides information about the different types of protons (hydrogen atoms) in a molecule, their chemical environment, and their proximity to other protons. The chemical shift (δ) of a proton is influenced by the electron density around it. Protons near electronegative atoms, like the oxygen in the hydroxyl group, are deshielded and appear at a higher chemical shift (downfield). The splitting of signals (multiplicity) is governed by the $n+1$ rule, where 'n' is the number of equivalent protons on adjacent carbons.
- ^{13}C NMR Spectroscopy: This technique provides information about the different types of carbon atoms in a molecule. The chemical shift of a carbon is also influenced by its electronic environment. Carbons bonded to electronegative atoms are deshielded and appear at a higher chemical shift.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. Different bonds vibrate at specific frequencies, and when a molecule is irradiated with infrared light, it absorbs energy at frequencies corresponding to these vibrations.

For an alcohol like **3-Methyl-4-nonanol**, the key diagnostic absorptions are:

- O-H Stretch: A strong and broad absorption band in the region of $3200\text{--}3600\text{ cm}^{-1}$. The broadening is due to hydrogen bonding between alcohol molecules.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- C-H Stretch: Absorptions in the region of $2850\text{--}3000\text{ cm}^{-1}$ due to the stretching of C-H bonds in the alkyl chain.

- C-O Stretch: A strong absorption in the fingerprint region, typically between 1000-1200 cm^{-1} . For secondary alcohols, this peak is usually found around 1100 cm^{-1} .^[2]

Predicted Spectroscopic Data for 3-Methyl-4-nonanol

While the raw spectral data from databases like SpectraBase would be required for a definitive analysis, we can predict the key features of the ^1H NMR, ^{13}C NMR, and IR spectra based on the known structure of **3-Methyl-4-nonanol** and general spectroscopic principles.

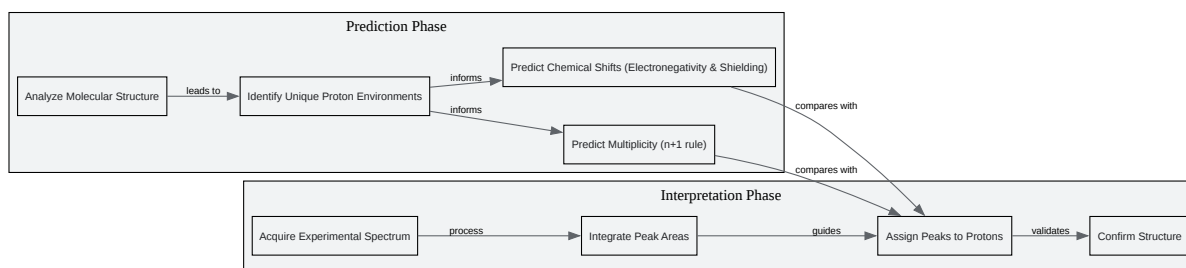
Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **3-Methyl-4-nonanol** is expected to be complex due to the number of non-equivalent protons and the presence of diastereomers. However, we can predict the approximate chemical shifts and multiplicities for the key protons:

Proton(s)	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Justification
-OH	1.0 - 5.0	Broad Singlet	The chemical shift is variable and depends on concentration and solvent. The signal is often broad due to hydrogen bonding and chemical exchange. ^[4] ^[5]
H4 (CH-OH)	3.4 - 3.8	Multiplet	This proton is attached to the carbon bearing the electronegative oxygen atom, causing a significant downfield shift. It will be split by the protons on C3 and C5.
H3 (CH-CH ₃)	1.5 - 1.9	Multiplet	This proton is adjacent to the carbinol carbon and will be split by the protons on C2, C4, and the methyl group at C3.
-CH ₃ (at C3)	0.8 - 1.0	Doublet	This methyl group is adjacent to a single proton on C3.
-CH ₃ (at C9)	0.8 - 1.0	Triplet	This is a terminal methyl group, split by the two protons on C8.

-CH ₂ - groups	1.2 - 1.6	Multiplets	The methylene protons in the alkyl chain will appear as complex overlapping multiplets.
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The following workflow illustrates the process of predicting and interpreting a ¹H NMR spectrum.



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Caption: Workflow for ¹H NMR Prediction and Interpretation.

Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum of **3-Methyl-4-nonanol** is expected to show ten distinct signals, one for each carbon atom, assuming a diastereomeric mixture where the signals for the different stereoisomers are not resolved.

Carbon(s)	Predicted Chemical Shift (ppm)	Justification
C4 (CH-OH)	65 - 80	The carbon attached to the hydroxyl group is significantly deshielded.
C3 (CH-CH ₃)	35 - 50	Alkyl carbon adjacent to the carbinol carbon.
C5, C2	25 - 40	Alkyl carbons in the chain.
C6, C7, C8	20 - 35	Alkyl carbons further down the chain.
C9 (-CH ₃)	10 - 15	Terminal methyl carbon.
C1 (-CH ₃ at C3)	10 - 20	Methyl group carbon.
C10 (-CH ₃)	10-15	Terminal methyl carbon.

Predicted IR Spectrum

The IR spectrum of **3-Methyl-4-nonanol** is expected to exhibit the following key absorption bands:

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity and Shape
O-H Stretch	3200 - 3600	Strong, Broad
C-H Stretch	2850 - 2960	Strong, Sharp
C-O Stretch	~1100	Strong, Sharp

The presence of the broad O-H stretch and the strong C-O stretch are definitive indicators of an alcohol functional group.[\[2\]](#)[\[6\]](#)

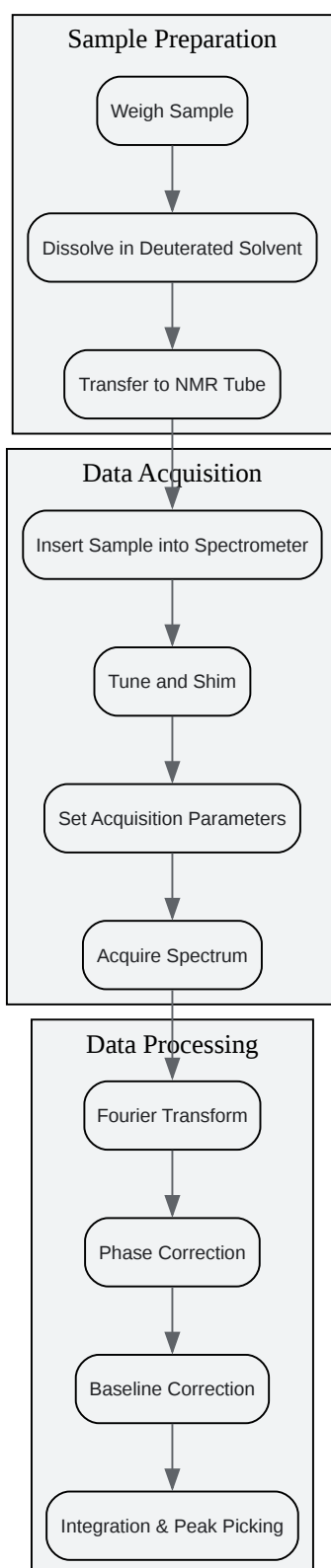
Experimental Protocols

To obtain high-quality spectroscopic data for **3-Methyl-4-nonanol**, the following general protocols are recommended.

NMR Sample Preparation and Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **3-Methyl-4-nonanol** in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a clean, dry NMR tube. The use of a deuterated solvent is crucial to avoid a large solvent signal that would obscure the analyte signals.
- ^1H NMR Acquisition:
 - Acquire the spectrum on a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
 - Use a standard pulse sequence.
 - Set an appropriate spectral width and number of scans to achieve a good signal-to-noise ratio.
 - Integrate the signals to determine the relative number of protons for each peak.
- ^{13}C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence to obtain singlets for each carbon, simplifying the spectrum.
 - A larger number of scans is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.

The following diagram outlines the general workflow for NMR data acquisition.



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Caption: General Workflow for NMR Data Acquisition.

IR Sample Preparation and Acquisition

- Sample Preparation (Neat Liquid): Place a drop of neat **3-Methyl-4-nonanol** between two salt plates (e.g., NaCl or KBr) to create a thin film.
- Acquisition:
 - Obtain a background spectrum of the empty spectrometer.
 - Place the sample in the spectrometer and acquire the sample spectrum.
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Conclusion

The spectroscopic characterization of **3-Methyl-4-nonanol** by NMR and IR spectroscopy provides a comprehensive understanding of its molecular structure. The predicted ^1H and ^{13}C NMR spectra offer detailed insights into the carbon-hydrogen framework, while the IR spectrum confirms the presence of the key hydroxyl functional group. This technical guide serves as a valuable resource for researchers and professionals in the chemical and pharmaceutical industries, enabling them to confidently identify and characterize this important secondary alcohol. For definitive analysis, it is always recommended to compare experimentally obtained spectra with reference data from reputable databases.

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